

Methyl 2-aminobutanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methyl 2-aminobutanoate

CAS No.: 2483-62-7

Cat. No.: B1617289

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a technical overview of **Methyl 2-aminobutanoate**, a pivotal chiral building block in organic synthesis and drug discovery. The document details its chemical identity, physicochemical properties, synthesis methodologies, and significant applications, with a focus on its role in the development of novel therapeutics.

Chemical Identity and Properties

Methyl 2-aminobutanoate is an amino acid ester that exists in different stereoisomeric and salt forms. The specific form is critical for its application, particularly in pharmaceuticals where stereochemistry dictates biological activity.

CAS Numbers and Synonyms

The Chemical Abstracts Service (CAS) number varies depending on the stereochemistry and whether it is in its free base or hydrochloride salt form.

Compound Name	CAS Number	Synonyms
Methyl (2S)-2-aminobutanoate	15399-22-1	(S)-Methyl-2-aminobutanoate, L-Homoalanine methyl ester, Butanoic acid, 2-amino-, methyl ester, (2S)-[1]
(S)-Methyl 2-aminobutanoate hydrochloride	56545-22-3	L- α -Aminobutyric Acid Methyl Ester Hydrochloride, (S)-2-Amino-butanoic Acid Methyl Ester Hydrochloride, H-ABU-OME HCl[2][3]
(R)-Methyl 2-aminobutanoate hydrochloride	85774-09-0	(R)-2-Aminobutanoic acid methyl ester hydrochloride
Methyl 2-aminobutanoate (Racemic)	2483-62-7	DL-Methyl 2-aminobutanoate[4][5]
Methyl 2-aminobutanoate hydrochloride (Racemic)	7682-18-0	DL-2-Aminobutyric Acid Methyl Ester Hydrochloride[6][7]

Physicochemical Data

A summary of key quantitative data for the most common forms of **Methyl 2-aminobutanoate** is presented below. The hydrochloride salts are generally white crystalline solids with good water solubility.[8]

Property	Methyl (2S)-2-aminobutanoate	(S)-Methyl 2-aminobutanoate hydrochloride
Molecular Formula	C ₅ H ₁₁ NO ₂ [1]	C ₅ H ₁₂ ClNO ₂ [2][9]
Molecular Weight	117.15 g/mol [1]	153.61 g/mol [2][8][7]
Melting Point	Not specified	116-117 °C[2][8]
Solubility	Not specified	Water-soluble[2][8]
Appearance	Not specified	White crystalline solid[8]

Synthesis and Manufacturing

The synthesis of enantiomerically pure **Methyl 2-aminobutanoate** is crucial for its application in the pharmaceutical industry. The primary methods employed include classical esterification, asymmetric synthesis, and the resolution of racemic mixtures.[2]

Experimental Protocols

Protocol 1: Direct Esterification of (S)-2-Aminobutanoic Acid

This is a common and straightforward method for producing the hydrochloride salt of the methyl ester.[6]

- Reactants: (S)-2-aminobutanoic acid, Methanol, Thionyl chloride or Hydrochloric acid.
- Procedure (using Thionyl Chloride)[10]:
 - Suspend (S)-2-aminobutanoic acid hydrochloride salt (90 g) in methanol (1 L).
 - Cool the suspension to below 5°C.
 - Add thionyl chloride (80 mL) drop-wise, maintaining the low temperature.
 - After the addition is complete, allow the mixture to warm to room temperature and stir for 18 hours.
 - Remove any insoluble material by filtration.
 - Concentrate the filtrate to dryness under reduced pressure to obtain methyl (S)-2-aminobutanoate hydrochloride as a white solid.
- Procedure (using Hydrochloric Acid)[6]:
 - Reflux equimolar amounts of 2-aminobutanoic acid and methanol in the presence of concentrated HCl (12 M).
 - Maintain the temperature at 65–70°C for 6–8 hours.

- The hydrochloric acid acts as both a catalyst and the source for the hydrochloride salt formation.

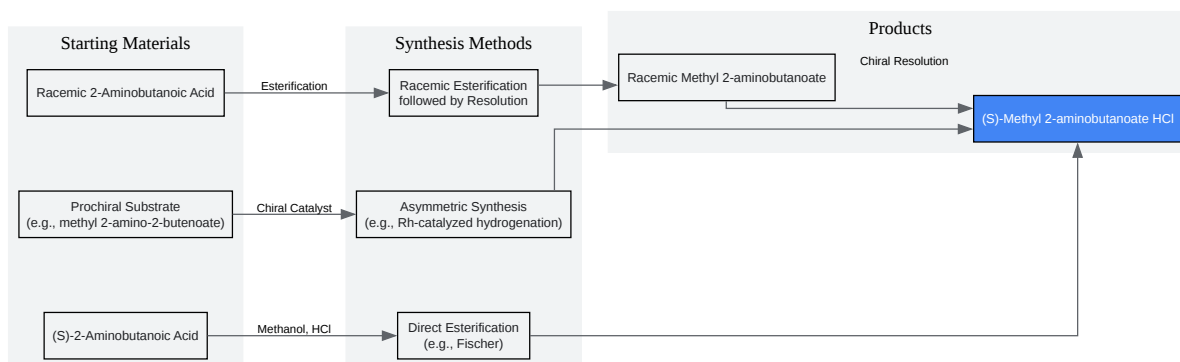
Protocol 2: Synthesis from L-methionine methyl ester

This protocol provides a pathway to Methyl (S)-2-amino-butanoate from a different starting material.[\[11\]](#)

- Reactants: L-methionine methyl ester.
- Procedure:
 - This multi-step process involves the conversion of L-methionine methyl ester into methyl 2-amino-butanoate.
 - Detailed steps can be found in the supporting information of the cited reference, often involving desulfurization reactions.

Synthesis Workflow Diagram

The following diagram illustrates the general pathways for synthesizing **Methyl 2-aminobutanoate**.



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General synthesis pathways for **Methyl 2-aminobutanoate**.

Applications in Research and Drug Development

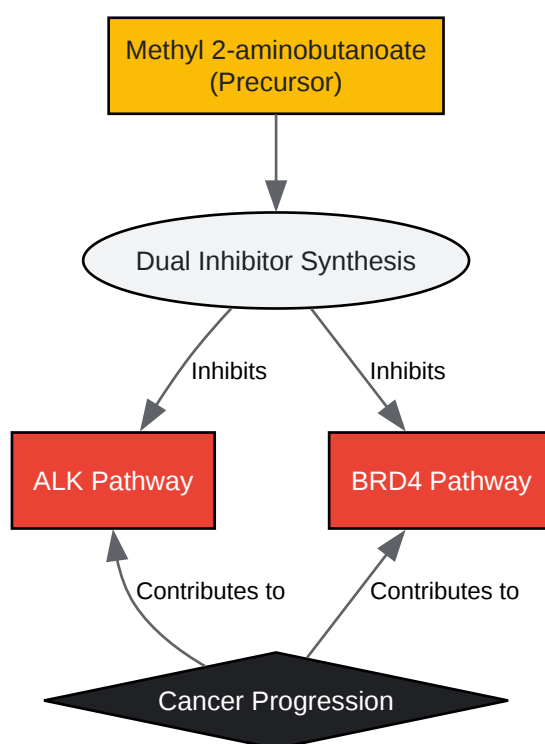
Methyl 2-aminobutanoate, particularly the (S)-enantiomer, is a valuable chiral building block in the synthesis of complex organic molecules.

- **Pharmaceutical Intermediate:** It serves as a key intermediate in the synthesis of various pharmaceuticals, especially those targeting neurological disorders.[2]
- **Chiral Synthesis:** The defined stereocenter is utilized to introduce chirality into target molecules, which is critical for their biological activity and safety profiles.
- **Agrochemicals:** It can be a precursor for the synthesis of new agrochemicals like herbicides and growth regulators.[2]
- **Biochemical Research:** This compound is employed in studies related to amino acid metabolism and neurobiology.[2]

Role in Signaling Pathway Inhibition

Recent research has highlighted the use of **methyl 2-aminobutanoate** hydrochloride as a precursor in the development of dual inhibitors targeting Anaplastic Lymphoma Kinase (ALK) and Bromodomain-containing protein 4 (BRD4).[6] These signaling pathways are implicated in the progression of various cancers.

The following diagram illustrates the logical relationship of **Methyl 2-aminobutanoate** as a precursor to these dual inhibitors.



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Role as a precursor for ALK/BRD4 dual inhibitors.

Safety and Handling

The hydrochloride salt of **Methyl 2-aminobutanoate** is classified with hazard statements H302 (Harmful if swallowed), H315 (Causes skin irritation), and H319 (Causes serious eye irritation). Appropriate personal protective equipment should be used when handling this compound. It is typically stored at room temperature or under refrigeration (2-8°C) for long-term stability.[5]

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